

2-Chloro-4-(3-formylphenyl)phenol proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-4-(3-formylphenyl)phenol

CAS No.: 1176562-05-2

Cat. No.: B1388011

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This guide outlines the proper disposal procedures for **2-Chloro-4-(3-formylphenyl)phenol**, a halogenated biaryl compound containing both phenolic and aldehyde functional groups.[1][2] Due to the lack of a widely published, compound-specific Safety Data Sheet (SDS) for this specific isomer, this protocol is derived from Structure-Activity Relationship (SAR) safety principles governing chlorinated phenols and aromatic aldehydes.

Part 1: Executive Safety Assessment

Compound Classification: Halogenated Organic / Toxic / Reactive Aldehyde Primary Hazards: [1][2]

- Chemical Toxicity: Chlorinated phenols are known uncouplers of oxidative phosphorylation and skin/eye irritants.
- Environmental Hazard: High potential for aquatic toxicity (Marine Pollutant).[2]
- Reactivity: The formyl (aldehyde) group is susceptible to oxidation.[2] Do not mix with strong oxidizers (e.g., nitric acid, peroxides) as this may generate heat or unstable byproducts.[2]

Part 2: Disposal Decision Matrix

The disposal pathway depends entirely on the physical state of the waste. Use the following decision logic to determine the correct workflow.



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Figure 1: Decision tree for the segregation and packaging of chlorinated biaryl waste.

Part 3: Detailed Operational Protocols

Scenario A: Disposal of Pure Solid

Applicability: Expired stock, degraded samples, or excess synthesis product.

- Container Selection: Use a wide-mouth amber glass jar with a chemically resistant screw cap (Teflon/PTFE lined).[1][2] Avoid metal containers due to the acidic nature of the phenol group.
- Chemical Deactivation (Optional but Recommended for Large Quantities): If disposing of >10g, consider quenching the aldehyde group by suspending in water and treating with sodium bisulfite (NaHSO_3) to form the bisulfite adduct, reducing reactivity before disposal. Note: This increases volume; direct disposal is usually preferred for small R&D quantities.[1][2]
- Labeling:
 - Primary Tag: "Hazardous Waste - Toxic Solid." [1][2]
 - Constituents: Explicitly list "**2-Chloro-4-(3-formylphenyl)phenol**".
 - Hazard Checkboxes: Toxic, Irritant.[2]
- Storage: Store in the Solid Waste satellite accumulation area. Do not store near oxidizers (nitrates, perchlorates).

Scenario B: Disposal of Solutions (Reaction Mixtures/Mother Liquors)

Applicability: HPLC waste, reaction workups, dissolved samples.[2]

- Segregation Rule (Critical): Because the molecule contains chlorine, the entire solution must generally be treated as Halogenated Waste.
 - Why? Mixing halogenated compounds with non-halogenated fuels for incineration can damage incinerators and create dioxins if not burned at specific high temperatures.

- **Compatibility Check:** Ensure the solution pH is between 4 and 10. If the solution is highly acidic (e.g., from an acid workup), neutralize it with Sodium Bicarbonate before adding it to the waste carboy to prevent gas generation.
- **Waste Stream Selection:**
 - If solvent is DCM/Chloroform: Pour into Halogenated Waste carboy.[2]
 - If solvent is Methanol/Acetone: Even though the solvent is non-halogenated, the presence of the solute (the chlorinated phenol) dictates that it should go into the Halogenated Waste stream unless the concentration is negligible (<0.1%).

Scenario C: Contaminated Debris

Applicability: Gloves, pipet tips, weigh boats, paper towels.[1]

- **Trace Contamination:** Items with visible residue must be treated as hazardous waste.[2]
- **Packaging:** Place in a clear, heavy-duty polyethylene bag (minimum 4 mil thickness).
- **Sealing:** Twist and tape the bag neck (Gooseneck seal).
- **Disposal:** Place in the "Dry Hazardous Waste" box/drum. Do not throw in regular lab trash.

Part 4: Regulatory & Logistics Data

Use the table below to complete waste tags and coordinate with your Environmental Health & Safety (EHS) department.

Parameter	Specification	Notes
Waste Profile	Halogenated Organic Solid/Liquid	Must be flagged for high-temp incineration.[1][2]
RCRA Code (USA)	Not Listed (P/U)	Use D002 if pH \leq 2.[1][2] Otherwise, classify as "Non-Regulated Hazardous Waste" or state-specific code (e.g., TX-001).[1][2]
DOT Shipping Name	Toxic solid, organic, n.o.s.[1][2]	n.o.s. = not otherwise specified.
Compatibility Group	Group 1 (Acids/Phenols)	Store away from Group 2 (Bases) and Group 6 (Oxidizers).[2]
PPE for Handling	Nitrile Gloves + Safety Glasses	Double glove if handling liquid solutions (DCM penetrates nitrile quickly).[2]

Part 5: Emergency Response

- Spill (Solid): Do not dry sweep (creates dust).[2] Cover with wet paper towels or oil-dry pads, then scoop into a waste jar.[1][2] Wipe area with a dilute (5%) sodium carbonate solution to neutralize the phenol.
- Skin Contact: The phenol group facilitates absorption.[2] Wash immediately with PEG-400 (polyethylene glycol) if available, or copious amounts of soap and water for 15 minutes.[1][2] Water alone is less effective for phenols.

References

- National Institutes of Health (NIH) PubChem.2-Chloro-4-(trifluoromethyl)phenol (Structural Analog Safety Data).[1][2] Available at: [\[Link\]](#)[1][2]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification.[2] Available at: [\[Link\]](#)[1][2]

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Sources

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